

analytical methods for 4-Methoxypyridine-2-carbothioamide characterization

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Compound of Interest

Compound Name: 4-Methoxypyridine-2-carbothioamide

CAS No.: 1256809-29-6

Cat. No.: B12353438

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An In-Depth Analytical Guide to the Characterization of **4-Methoxypyridine-2-carbothioamide**

Executive Summary

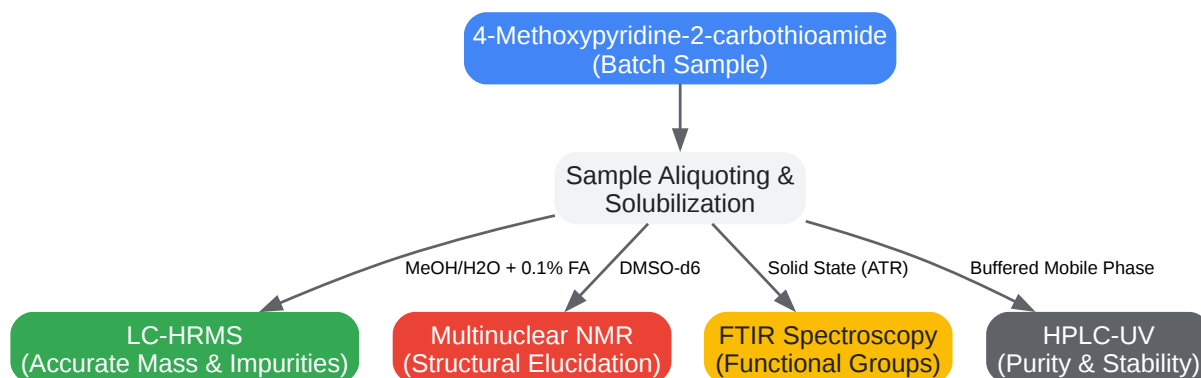
4-Methoxypyridine-2-carbothioamide (CAS: 1256809-29-6, Molecular Formula: $C_7H_8N_2OS$) is a highly functionalized heterocyclic compound. Featuring both a methoxy-substituted pyridine ring and a thioamide moiety, it serves as a critical building block in medicinal chemistry, structurally related to established antitubercular agents like ethionamide^{[1][2]}.

As a Senior Application Scientist, I have designed this technical note to address the specific analytical challenges posed by pyridine-carbothioamides. Thioamides exhibit restricted rotation around the C-N bond and complex hydrogen-bonding networks, which complicate spectral interpretation^{[2][3]}. This guide establishes a self-validating, multi-modal analytical framework utilizing High-Resolution Mass Spectrometry (HRMS), Multinuclear NMR, Fourier-Transform Infrared Spectroscopy (FTIR), and HPLC-UV to ensure rigorous structural elucidation and purity assessment.

Strategic Analytical Rationale

To achieve unambiguous characterization, we must account for the physicochemical behavior of the molecule:

- **Basicity & Ionization:** The pyridine nitrogen readily accepts protons, making positive-ion Electrospray Ionization (ESI+) highly sensitive. However, this basicity causes peak tailing in chromatography if silanol interactions are not suppressed by acidic modifiers.
- **Thioamide Resonance:** The delocalization of electrons across the N-C=S system restricts bond rotation. In non-polar solvents, this leads to peak broadening in NMR. We strategically utilize DMSO-d₆ to disrupt intermolecular hydrogen bonding and resolve the distinct protons of the NH₂ group[2][4].
- **Chromophore Conjugation:** The extended π -system of the pyridine ring conjugated with the thioamide provides strong UV absorbance, making HPLC-UV at 254 nm an ideal orthogonal technique for purity validation[5].



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Analytical workflow for **4-Methoxypyridine-2-carbothioamide** characterization.

Core Methodologies & Self-Validating Protocols

Protocol 1: High-Resolution LC-MS Analysis (LC-HRMS)

Objective: Confirm the exact monoisotopic mass (168.0357 Da) and identify trace organic impurities[1]. Causality: We utilize a Time-of-Flight (TOF) or Orbitrap analyzer with ESI+. Formic acid (0.1%) is added to the mobile phase to act as a proton source, driving the formation of the $[M+H]^+$ ion while suppressing secondary interactions with the stationary phase.

Step-by-Step Procedure:

- Sample Prep: Dissolve 1.0 mg of the compound in 1.0 mL of LC-MS grade Methanol. Dilute 1:100 with H₂O/MeOH (50:50, v/v) containing 0.1% Formic Acid.
- Chromatography: Inject 2 μ L onto a C18 column (e.g., 2.1 x 100 mm, 1.7 μ m). Run a gradient from 5% B to 95% B over 10 minutes (A: H₂O + 0.1% FA; B: Acetonitrile + 0.1% FA) at 0.4 mL/min.
- Mass Spectrometry: Operate in ESI+ mode. Capillary voltage: 3.0 kV. Desolvation temperature: 350°C.
- System Suitability (Self-Validation): The mass accuracy of the internal calibration standard must be < 2 ppm. The signal-to-noise ratio (S/N) of the $[M+H]^+$ peak must be > 1000:1.

Protocol 2: Multinuclear NMR Spectroscopy (¹H and ¹³C)

Objective: Map the carbon framework and confirm the position of the methoxy and thioamide groups. Causality: CDCl₃ is avoided due to the poor solubility of thioamides and its inability to prevent intermolecular hydrogen bonding, which broadens NH signals. DMSO-d₆ is selected because its strong hydrogen-bond accepting nature locks the thioamide protons into distinct chemical environments, yielding sharp, interpretable singlets[2][3].

Step-by-Step Procedure:

- Sample Prep: Dissolve 15 mg of the sample in 0.6 mL of anhydrous DMSO-d₆. Transfer to a 5 mm NMR tube.
- Acquisition (¹H): Acquire at 400 MHz or higher. Use a standard 30-degree pulse sequence, 16 scans, and a relaxation delay (D1) of 2 seconds.

- Acquisition (^{13}C): Acquire at 100 MHz. Use proton decoupling (e.g., WALTZ-16), 1024 scans, and a D1 of 2 seconds to ensure quaternary carbons (like C=S) relax sufficiently for detection.
- System Suitability: The residual DMSO pentet (2.50 ppm) and water peak (~3.33 ppm) must be cleanly resolved. The baseline must be flat to integrate the methoxy singlet accurately against the aromatic protons.

Protocol 3: HPLC-UV for Purity Determination

Objective: Quantify the chromatographic purity of the bulk material. Causality: Pyridine derivatives are prone to oxidation (forming N-oxides). A reversed-phase method with UV detection at 254 nm captures the π - π^* transitions of the conjugated system, ensuring that structurally related impurities (which share this chromophore) are detected with similar response factors[5].

Step-by-Step Procedure:

- Sample Prep: Prepare a 0.5 mg/mL solution in the initial mobile phase. Filter through a 0.22 μm PTFE syringe filter.
- Method: Isocratic elution using 70% Buffer (10 mM Ammonium Acetate, pH 5.5) and 30% Acetonitrile. Flow rate: 1.0 mL/min. Column temperature: 30°C.
- System Suitability: Inject a blank to ensure no carryover. The tailing factor for the main peak must be ≤ 1.5 , and theoretical plates (N) must be ≥ 5000 .

Data Interpretation & Expected Results

The structural verification of **4-Methoxypyridine-2-carbothioamide** relies on cross-referencing orthogonal data points. Below are the expected quantitative parameters based on the behavior of analogous pyridine-carbothioamides[3][4].

Table 1: Expected NMR Assignments (DMSO- d_6)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment / Causality
¹ H	~10.15	br s	1H	Thioamide NH (Hydrogen-bonded)[3]
¹ H	~9.85	br s	1H	Thioamide NH (Free)[3]
¹ H	~8.45	d (J ≈ 5.5 Hz)	1H	Pyridine H-6 (Deshielded by adjacent N)
¹ H	~7.85	d (J ≈ 2.5 Hz)	1H	Pyridine H-3 (Meta-coupling)
¹ H	~7.10	dd (J ≈ 5.5, 2.5 Hz)	1H	Pyridine H-5 (Shielded by para-methoxy)
¹ H	~3.90	s	3H	Methoxy (-OCH ₃)
¹³ C	~196.0	C (Quaternary)	-	C=S (Thioamide carbon)[4]
¹³ C	~166.5	C (Quaternary)	-	Pyridine C-4 (Attached to -OCH ₃)

| ¹³C | ~56.0 | CH₃ | - | Methoxy carbon |

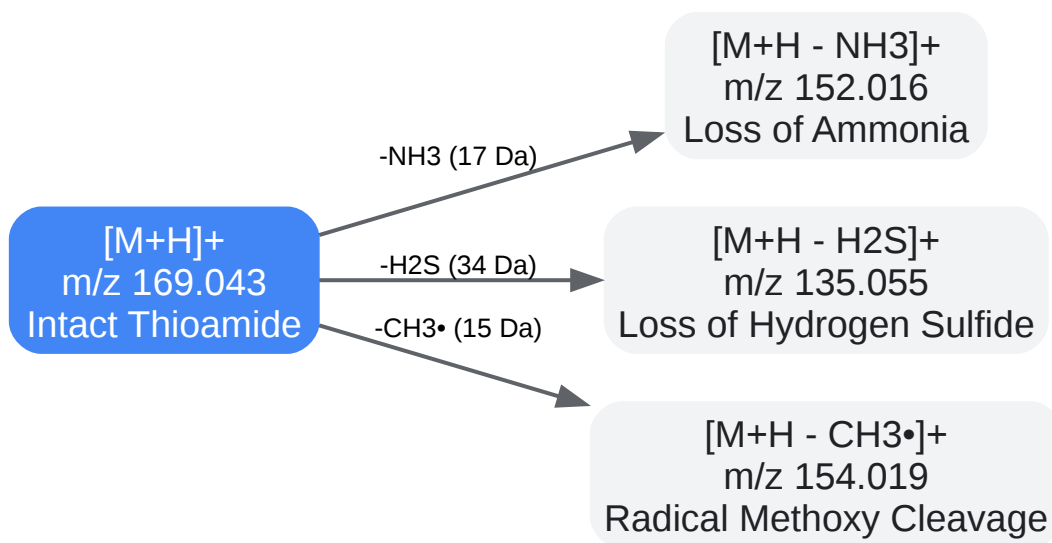
Table 2: FTIR and HRMS Diagnostic Markers

Technique	Observed Value	Assignment / Structural Significance
HRMS	169.0435 m/z	[M+H] ⁺ Exact Mass (Theoretical: 169.0430, Error < 3 ppm)[1]
FTIR (ATR)	~3150 - 3300 cm ⁻¹	N-H stretching (Primary thioamide)[3]
FTIR (ATR)	~1580 cm ⁻¹	C=N stretching (Pyridine ring) [3]

| FTIR (ATR) | ~1310 & 900 cm⁻¹ | C=S stretching (Diagnostic thioamide bands)[3][4] |

Mass Spectrometry Fragmentation Pathway

In tandem mass spectrometry (MS/MS), thioamides undergo predictable fragmentation. The loss of ammonia (NH₃) and hydrogen sulfide (H₂S) are hallmark neutral losses that self-validate the presence of the -C(=S)NH₂ group.



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Proposed ESI-MS/MS collision-induced fragmentation pathway for **4-Methoxypyridine-2-carbothioamide**.

Conclusion

The analytical characterization of **4-Methoxypyridine-2-carbothioamide** requires a tailored approach to overcome the nuances of its thioamide and basic pyridine functionalities. By employing DMSO- d_6 for NMR to arrest thioamide rotation, utilizing buffered HPLC to prevent peak tailing, and applying HRMS for exact mass confirmation, scientists can establish a highly reliable and reproducible profile for this compound.

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